Solubility Profile of 6-Iododiosmin: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*6-Iododiosmin*
Cat. No.:	*B601674*

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For researchers, scientists, and drug development professionals, understanding the solubility of a compound is a critical first step in experimental design and formulation development. This technical guide provides an in-depth overview of the solubility of **6-iododiosmin** in dimethyl sulfoxide (DMSO) and other organic solvents, drawing upon available data for the compound and its parent analogue, diosmin.

Overview of 6-Iododiosmin Solubility

6-Iododiosmin is a derivative of diosmin, a naturally occurring flavonoid. While specific quantitative solubility data for **6-iododiosmin** is limited in publicly available literature, its solubility characteristics can be inferred from its structural relationship to diosmin and from information provided by commercial suppliers.

Several chemical suppliers offer **6-iododiosmin** as a solution in DMSO, typically at a concentration of 1 mg/mL.[1][2][3][4] This indicates that its solubility in DMSO is at least 1 mg/mL. Chemical databases also describe **6-iododiosmin** as being slightly soluble in DMSO and aqueous bases.

Given the structural similarity, the solubility profile of diosmin in various organic solvents can provide valuable insights for formulating **6-iododiosmin**.

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Quantitative Solubility Data

Precise, experimentally determined solubility values for **6-iododiosmin** in a range of organic solvents are not extensively reported. However, a summary of known solubility data for both **6-iododiosmin** and its parent compound, diosmin, is presented below for comparative purposes.

Compound	Solvent	Solubility	Temperature (°C)
6-Iododiosmin	Dimethyl Sulfoxide (DMSO)	≥ 1 mg/mL	Not Specified
6-Iododiosmin	Dimethyl Sulfoxide (DMSO)	Slightly soluble	Not Specified
6-Iododiosmin	Aqueous Base	Slightly soluble	Not Specified
Diosmin	Dimethyl Sulfoxide (DMSO)	~2 mg/mL	Not Specified
Diosmin	Dimethyl Sulfoxide (DMSO)	50 mg/mL	Not Specified
Diosmin	Dimethyl Formamide	~0.11 mg/mL	Not Specified
Diosmin	Water	122 mg/mL	25
Diosmin	Ethanol	< 1 mg/mL	25
Diosmin	Polyethylene Glycol-400 (PEG-400)	Soluble	25-60
Diosmin	Isopropyl Alcohol (IPA)	Insoluble	25-60

Note: The significant discrepancy in reported diosmin solubility in DMSO may be due to different experimental conditions or forms of the compound.

Experimental Protocol for Solubility Determination: The Shake-Flask Method

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The shake-flask method is a widely accepted technique for determining the solubility of a compound in a specific solvent.[5] This method involves adding an excess amount of the solid compound to the solvent of interest and agitating the mixture until equilibrium is reached. The concentration of the dissolved compound is then measured in a filtered aliquot of the supernatant.

Materials:

- **6-Iododiosmin** (solid)
- Solvent of interest (e.g., DMSO, ethanol, methanol, acetone)
- Scintillation vials or other suitable containers
- Orbital shaker or magnetic stirrer
- Syringe filters (e.g., 0.22 µm)
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- Analytical balance

Procedure:

- Preparation: Add an excess amount of solid **6-iododiosmin** to a pre-weighed vial. The excess is crucial to ensure that the solution reaches saturation.
- Solvent Addition: Add a known volume of the desired solvent to the vial.
- Equilibration: Seal the vial and place it on an orbital shaker or use a magnetic stirrer. Agitate the mixture at a constant temperature for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached. Preliminary kinetic studies can determine the optimal equilibration time.[6]
- Sample Collection and Filtration: Once equilibrium is achieved, allow the solution to stand undisturbed for a short period to let the excess solid settle. Carefully draw a sample of the supernatant using a syringe and filter it through a syringe filter to remove any undissolved particles.

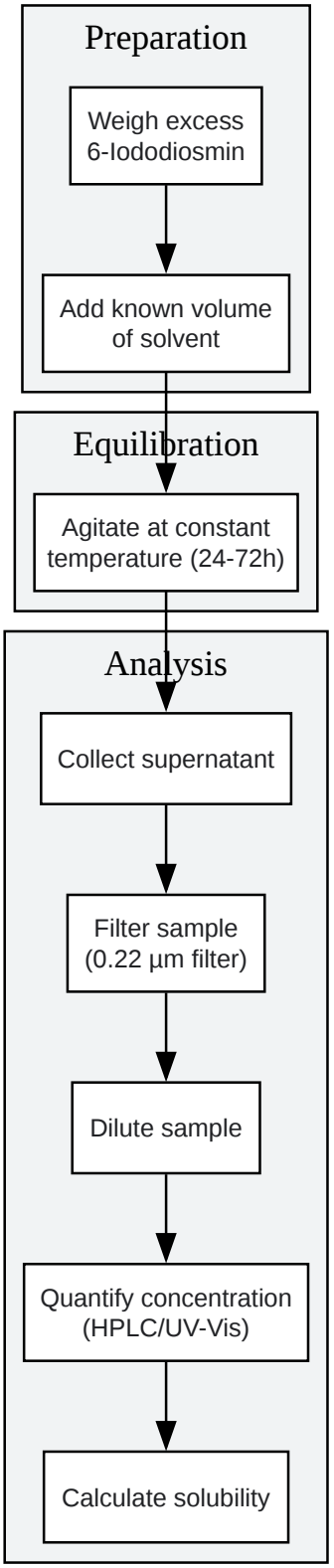
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- Dilution: Dilute the filtered sample with the solvent to a concentration within the analytical instrument's linear range.
- Quantification: Analyze the diluted sample using a calibrated HPLC or UV-Vis spectrophotometer to determine the concentration of dissolved **6-iododiosmin**.
- Calculation: Calculate the solubility in mg/mL or other appropriate units based on the measured concentration and the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **6-iododiosmin** using the shake-flask method.

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Experimental workflow for solubility determination.

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Factors Influencing Solubility

The solubility of flavonoids like **6-iododiosmin** is influenced by several factors:

- Solvent Polarity: The principle of "like dissolves like" is generally applicable. The polarity of the solvent relative to the solute plays a significant role.[7]
- Temperature: For most solid solutes, solubility increases with temperature.[5]
- pH: The solubility of flavonoids can be pH-dependent, particularly in aqueous solutions.[8]
- Crystalline Structure: The solid-state properties of the compound, such as its crystal lattice energy, can affect its solubility.

Conclusion

While comprehensive quantitative solubility data for **6-iododiosmin** remains to be fully elucidated, it is known to be soluble in DMSO to at least 1 mg/mL. For practical laboratory use, DMSO is a suitable solvent for preparing stock solutions. The solubility characteristics of its parent compound, diosmin, suggest that other polar aprotic solvents may also be effective. For precise solubility determination in various solvent systems, the standardized shake-flask method is recommended. Further research is warranted to establish a complete solubility profile of **6-iododiosmin** to support its broader application in research and development.

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References

- 1. 6-Iodo Diosmin (1 mg/mL in DMSO) | CymitQuimica [cymitquimica.com]
- 2. 6-Iodo Diosmin (1 mg/mL in DMSO) | LGC Standards [lgcstandards.com]
- 3. 6-Iodo Diosmin (1 mg/mL in DMSO) | LGC Standards [lgcstandards.com]
- 4. 6-Iodo Diosmin (1 mg/mL in DMSO) | LGC Standards [lgcstandards.com]

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- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. pubs.acs.org [pubs.acs.org]
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